

Comprehensive Safety and Handling Guide for Isosorbide 2-nitrate

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Compound of Interest

Compound Name: Isosorbide 2-nitrate

Cat. No.: B026633

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **Isosorbide 2-nitrate** in a laboratory setting. Adherence to these guidelines is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

Isosorbide 2-nitrate is classified as a flammable solid that can cause serious eye irritation and may also irritate the skin and respiratory system.[\[1\]](#)[\[2\]](#)[\[3\]](#) It may be harmful if swallowed, inhaled, or absorbed through the skin.[\[2\]](#) Therefore, a comprehensive PPE strategy is mandatory.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Nitrile or other impervious gloves. [4] [5]	To prevent skin contact and absorption. [2] Gloves must be inspected before use and disposed of immediately if contaminated. [5] [6]
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields. [2] [7] A face shield may be required for splash hazards. [6]	To protect against dust particles and splashes, which can cause serious eye irritation. [1]
Body Protection	A long-sleeved lab coat or a protective suit. [5] [6]	To prevent contamination of personal clothing and minimize skin exposure. [1] [2]
Respiratory Protection	A NIOSH-approved respirator is required when dust may be generated or when working outside of a ventilated enclosure. [2]	To prevent inhalation of dust, which can cause respiratory tract irritation. [2] A proper respiratory protection program, including fit-testing, is essential. [2]

Chemical and Physical Properties

A summary of the key quantitative data for **Isosorbide 2-nitrate** is provided below. Note that specific occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) have not been established.[\[1\]](#)

Property	Value
Molecular Formula	C6H9NO6[2]
Molecular Weight	191.14 g/mol [8]
Physical State	Crystalline powder[2]
Appearance	White to off-white[2]
Melting Point	> 51.5 °C[2]
Storage Temperature	2-8°C (Refrigerator/Cold Room)[8]

Standard Operating Procedures for Handling

Safe handling requires a controlled environment and strict adherence to procedural steps to minimize exposure and risk.

Step 1: Preparation and Engineering Controls

- Always handle **Isosorbide 2-nitrate** within a certified chemical fume hood or other ventilated enclosure to minimize dust inhalation.[5]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[2]
- Before beginning work, verify that all necessary PPE is available and in good condition.
- Keep the chemical away from heat, sparks, open flames, and other sources of ignition.[1][9] It is incompatible with strong oxidizing agents, acids, and alkalis.[2][5]

Step 2: Handling the Chemical

- Avoid all direct contact with the product.[3]
- Minimize the generation of dust when handling the solid material.[1][2]
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.[1][9]

- Wash hands thoroughly with soap and water immediately after handling and before leaving the lab.[1][2]

Step 3: Storage

- Store **Isosorbide 2-nitrate** in a cool, dry, and well-ventilated area in a tightly sealed container.[1][2][5]
- Opened containers must be carefully resealed to prevent leakage.[5]
- Store away from incompatible materials.[2]

Emergency and Disposal Plans

A clear plan for emergencies and waste disposal is crucial for laboratory safety.

Accidental Spills

- Evacuate the immediate area and remove all sources of ignition.[1]
- Don the appropriate PPE before attempting cleanup.[1][2]
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation, and place it into a labeled, sealed container for hazardous waste.[1][2]
- Clean the spill area thoroughly, and ensure waste materials do not enter drains.[1]

First Aid Measures

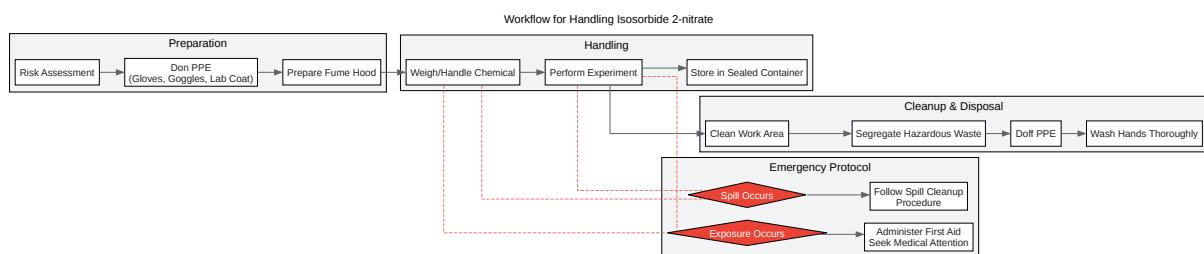
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[1][2]
- Skin Contact: Remove contaminated clothing and flush the affected skin area with large amounts of water for at least 15 minutes. Seek medical attention.[1][2]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1][2]

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1][2]

Waste Disposal

- All **Isosorbide 2-nitrate** waste and contaminated materials (e.g., gloves, wipes, containers) must be treated as hazardous waste.[5][10]
- Dispose of waste in a designated, labeled, and sealed hazardous waste container.[1]
- All disposal procedures must comply with federal, state, and local regulations.[1][10] Do not dispose of via standard drains or trash.

Experimental Workflow for Handling **Isosorbide 2-nitrate**



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Caption: Logical workflow for the safe handling of **Isosorbide 2-nitrate**.

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